

Personal protective equipment for handling 2-Morpholinopyrimidine-5-carbaldehyde

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Compound of Interest

Compound Name: 2-Morpholinopyrimidine-5-carbaldehyde

Cat. No.: B1274651

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Essential Safety and Handling Guide for 2-Morpholinopyrimidine-5-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **2-Morpholinopyrimidine-5-carbaldehyde** in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

2-Morpholinopyrimidine-5-carbaldehyde is classified with the following hazards:

- Acute oral, dermal, and inhalation toxicity.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

The following personal protective equipment is mandatory when handling this compound.

PPE Category	Recommended Equipment	Standard
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Conforms to OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use. A lab coat or chemical-resistant apron should be worn to minimize skin contact.	Regulation (EU) 2016/425 and the standard EN 374.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate or dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.	Conforms to OSHA 29 CFR 1910.134 or European Standard EN 149. [1]

Safe Handling and Operational Plan

Engineering Controls:

- All handling of **2-Morpholinopyrimidine-5-carbaldehyde** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Designate a specific area for handling the compound and cover the work surface with absorbent, disposable

bench paper.

- **Weighing:** If possible, purchase pre-weighed amounts of the compound. If weighing is necessary, conduct this process within a ventilated balance enclosure or a chemical fume hood to contain any dust.
- **Dispensing:** Use a spatula or other appropriate tool to transfer the powder. Avoid scooping directly from the primary container to prevent contamination.
- **In Use:** Keep containers of the compound closed when not in use.
- **Post-Handling:** After handling, decontaminate all surfaces, equipment, and glassware that have come into contact with the compound. Wash hands thoroughly with soap and water after removing gloves.

Emergency Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

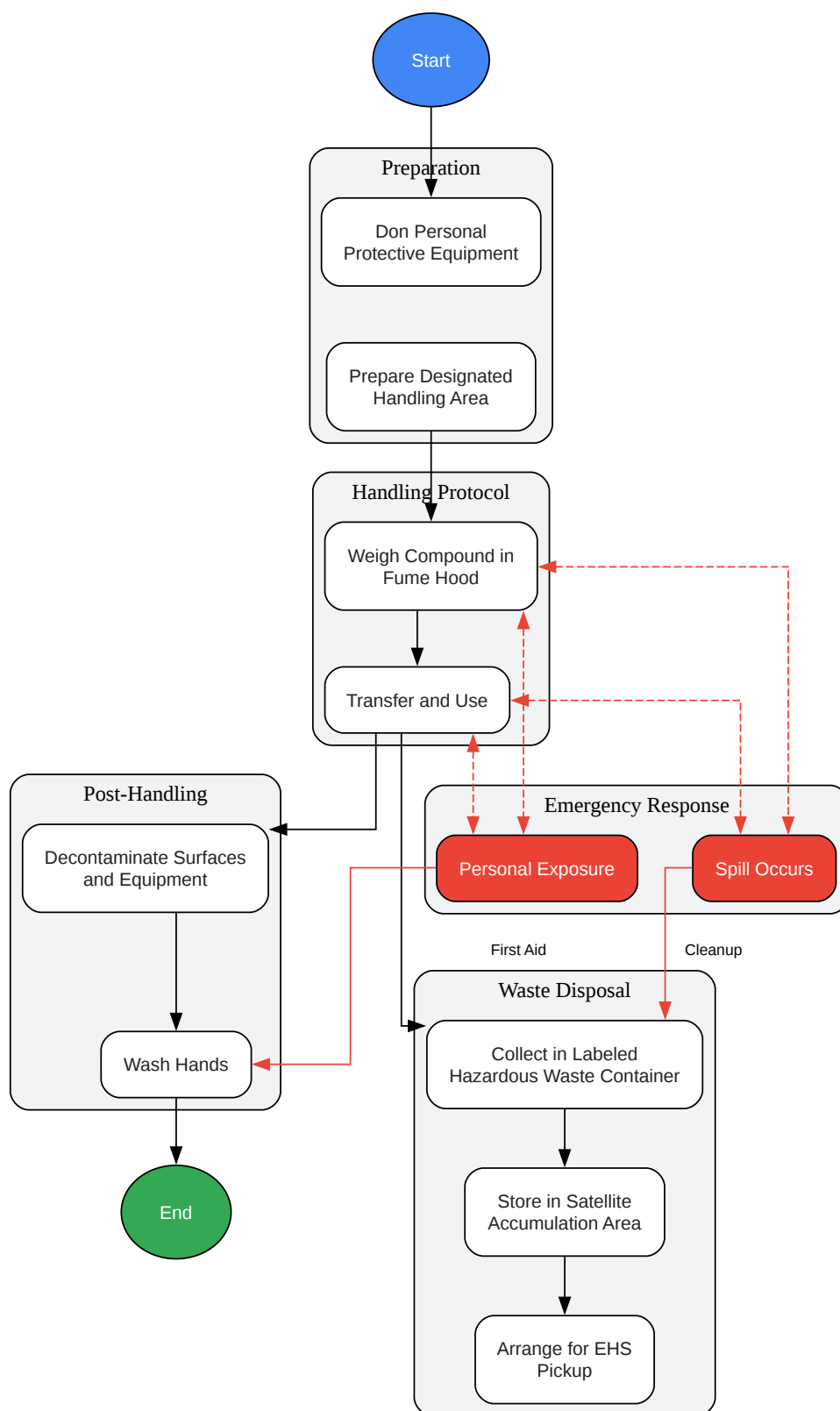
Spill Response: In case of a spill, evacuate the area and restrict access. For a small spill of the solid compound, carefully cover the spill with a damp paper towel to avoid raising dust, then gently scoop the material into a labeled, sealable container for hazardous waste. Clean the spill area with soap and water. For larger spills, or if you are not trained in spill cleanup, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

All waste containing **2-Morpholinopyrimidine-5-carbaldehyde** must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- **Waste Collection:** Collect all waste materials (including contaminated PPE, paper towels, and excess compound) in a dedicated, clearly labeled, and sealed container. The container must be compatible with the chemical.
- **Labeling:** The waste container must be labeled with "Hazardous Waste," the full chemical name ("**2-Morpholinopyrimidine-5-carbaldehyde**"), and the associated hazards (e.g., Toxic, Irritant).
- **Storage:** Store the sealed hazardous waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed chemical waste disposal company. Do not dispose of this chemical down the drain or in regular trash.^[2]



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References

- 1. ehs.utk.edu [ehs.utk.edu]
- 2. Evaluating Hazards and Assessing Risks in the Laboratory - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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